molecular formula C14H10N4 B8468018 4'-(Azidomethyl)-[1,1'-biphenyl]-2-carbonitrile

4'-(Azidomethyl)-[1,1'-biphenyl]-2-carbonitrile

Cat. No.: B8468018
M. Wt: 234.26 g/mol
InChI Key: LANSUNWWSUCCJT-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
  • Click on QUICK INQUIRY to receive a quote from our team of experts.
  • With the quality product at a COMPETITIVE price, you can focus more on your research.

Description

4'-(Azidomethyl)-[1,1'-biphenyl]-2-carbonitrile is a useful research compound. Its molecular formula is C14H10N4 and its molecular weight is 234.26 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Properties

Molecular Formula

C14H10N4

Molecular Weight

234.26 g/mol

IUPAC Name

2-[4-(azidomethyl)phenyl]benzonitrile

InChI

InChI=1S/C14H10N4/c15-9-13-3-1-2-4-14(13)12-7-5-11(6-8-12)10-17-18-16/h1-8H,10H2

InChI Key

LANSUNWWSUCCJT-UHFFFAOYSA-N

Canonical SMILES

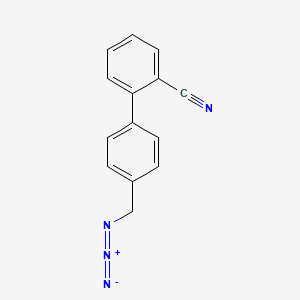

C1=CC=C(C(=C1)C#N)C2=CC=C(C=C2)CN=[N+]=[N-]

Origin of Product

United States

Synthesis routes and methods

Procedure details

A mixture of 1.97 g (725 mole) of 4-bromomethyl-2'-cyanobiphenyl (EP 253,310), 445 mg (9.1 mmole) of lithium azide and 5 ml of dry DMSO was stirred at room temperature under nitrogen for one hour and then partitioned between 100 ml of ether and 100 ml of H2O. The organic phase was washed with 3×100 ml of H2O, then dried (MgSO4), filtered, and concentrated in vacuo to give a residual oil which solidified on standing. This solid was triturated with petroleum ether, collected on a filter, washed with petroleum ether and dried overnight to yield 1.15 g (61%) of the title compound as white crystals, mp 69°-70° C.; mass spectrum (EI) m/e 234 (M+). TLC in 4:1 hexane-EtOAc showed only minor impurities and the material was of sufficient purity to use in the next step.
Quantity
1.97 g
Type
reactant
Reaction Step One
Quantity
445 mg
Type
reactant
Reaction Step One
Name
Quantity
5 mL
Type
solvent
Reaction Step One
Yield
61%
